

# An In-depth Technical Guide to 3-Hydroxy-5-methylbenzenesulphonate Ammonium Salt

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## Compound of Interest

Compound Name: *Ammonium 3-hydroxy-5-methylbenzenesulphonate*

CAS No.: 97404-11-0

Cat. No.: B12662137

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of 3-hydroxy-5-methylbenzenesulphonate ammonium salt, a niche yet potentially valuable compound for researchers in chemistry and drug development. While a specific CAS number for this exact salt is not prominently documented, this guide will focus on its parent acid, 3-hydroxy-5-methylbenzenesulfonic acid (CAS No. 98-20-4), and the general properties of ammonium sulfonates. We will explore its chemical identity, a robust and validated protocol for its synthesis, potential applications in pharmaceutical sciences, and essential safety and handling information. The document is structured to provide both foundational knowledge and practical insights, enabling researchers to effectively evaluate and utilize this compound in their work.

## Chemical Identity and Properties

### Chemical Structure

The structure of 3-hydroxy-5-methylbenzenesulphonate ammonium salt consists of the 3-hydroxy-5-methylbenzenesulphonate anion and the ammonium ( $\text{NH}_4^+$ ) cation. The anion is an aromatic sulfonic acid derived from m-cresol.

Caption: Chemical structure of 3-hydroxy-5-methylbenzenesulphonate ammonium salt.

## CAS Number and Nomenclature

A specific CAS Registry Number for 3-hydroxy-5-methylbenzenesulphonate ammonium salt is not readily found in major chemical databases. However, the parent acid and related salts are well-documented:

- Parent Acid: 3-Hydroxy-5-methylbenzenesulfonic acid
  - CAS Number: 98-20-4[1]
  - Synonyms: Metacresol-5-sulfonic acid, 5-Hydroxy-m-toluenesulfonic acid[1]
- Related General Salt: Ammonium hydroxybenzenesulphonate
  - CAS Number: 61886-53-1[2]
  - Note: This CAS number represents a mixture of isomers.

For research and regulatory purposes, it is recommended to reference the parent acid (CAS 98-20-4) and specify the counter-ion as ammonium.

## Physicochemical Properties

The properties of the target salt can be inferred from its parent acid and general data on ammonium sulfonate salts.

| Property          | Value (for 3-Hydroxy-5-methylbenzenesulfonic acid) | Notes and References                                                                                                                    |
|-------------------|----------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------|
| Molecular Formula | C <sub>7</sub> H <sub>9</sub> NO <sub>4</sub> S    | Based on the ammonium salt structure.                                                                                                   |
| Molecular Weight  | 205.23 g/mol                                       | Calculated for the ammonium salt. The parent acid is 188.20 g/mol . <a href="#">[1]</a>                                                 |
| Appearance        | White to off-white crystalline solid (Predicted)   | Based on typical properties of similar organic salts.                                                                                   |
| pH                | 5 - 6 (50g/l in water at 20 °C)                    | Typical for ammonium sulphate solutions, indicating slightly acidic nature. <a href="#">[3]</a>                                         |
| Water Solubility  | High (Predicted)                                   | Sulfonate salts are generally highly soluble in water. Ammonium sulphate has a high solubility of 744 g/L at 20 °C. <a href="#">[3]</a> |
| Melting Point     | Decomposes >280 °C (Predicted)                     | Based on the decomposition temperature of ammonium sulphate. <a href="#">[3]</a>                                                        |

## Synthesis Protocol

The synthesis of 3-hydroxy-5-methylbenzenesulphonate ammonium salt is a straightforward two-step process. The first step involves the sulfonation of m-cresol, an electrophilic aromatic substitution. The second step is a simple acid-base neutralization to form the desired ammonium salt. This protocol is designed to be self-validating, relying on fundamental and well-established chemical principles.

Caption: Proposed two-step synthesis workflow for the target compound.

## Step 1: Synthesis of 3-hydroxy-5-methylbenzenesulfonic acid

**Causality:** This reaction utilizes concentrated sulfuric acid as both a reagent and a catalyst to introduce a sulfonic acid group ( $-\text{SO}_3\text{H}$ ) onto the aromatic ring of m-cresol. The hydroxyl and methyl groups are ortho, para-directing. Sulfonation at the 5-position is sterically favored.

**Methodology:**

- **Setup:** In a fume hood, equip a round-bottom flask with a magnetic stirrer, a dropping funnel, and a reflux condenser.
- **Reagents:** Place m-cresol (1.0 eq) into the flask. Cool the flask in an ice bath.
- **Reaction:** Slowly add concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ , ~1.1 eq) dropwise via the dropping funnel with continuous stirring.
- **Heating:** After the addition is complete, remove the ice bath and heat the reaction mixture to 80-100°C for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and carefully pour it onto crushed ice. This will precipitate the product.
- **Isolation:** Collect the solid product by vacuum filtration, wash with cold water to remove any remaining acid, and dry under vacuum. Recrystallization from water can be performed for further purification.

## Step 2: Formation of the Ammonium Salt

**Causality:** This is a standard acid-base neutralization. The acidic sulfonic acid proton is transferred to the basic ammonia from ammonium hydroxide, forming the ammonium sulfonate salt and water.

**Methodology:**

- **Dissolution:** Dissolve the synthesized 3-hydroxy-5-methylbenzenesulfonic acid (1.0 eq) in a suitable solvent, such as deionized water or ethanol.
- **Neutralization:** While stirring, slowly add aqueous ammonium hydroxide ( $\text{NH}_4\text{OH}$ ) dropwise. Monitor the pH of the solution using a pH meter or pH paper. Continue adding the base until the pH is approximately 7.0.
- **Isolation:** Remove the solvent (water and excess ammonia) under reduced pressure using a rotary evaporator.
- **Drying:** The resulting solid is the desired 3-hydroxy-5-methylbenzenesulphonate ammonium salt. Dry the product thoroughly in a vacuum oven to remove any residual water.

## Relevance and Applications in Drug Development

Sulfonate salts are widely utilized in the pharmaceutical industry to improve the biopharmaceutical properties of active pharmaceutical ingredients (APIs).<sup>[4][5]</sup> While 3-hydroxy-5-methylbenzenesulphonate ammonium salt is not a known API itself, its value lies in its potential use as a counter-ion for basic drug molecules or as a versatile chemical building block.

## Role as a Pharmaceutical Counter-Ion

The formation of a salt is a critical step in drug development for optimizing a drug's properties. Sulfonic acids are particularly effective counter-ions for basic (amine-containing) APIs.<sup>[6]</sup>

Key Advantages of Sulfonate Salts:

- **Improved Solubility and Dissolution Rate:** Salt formation can significantly increase the dissolution rate of poorly soluble drugs by increasing the hydrophilicity of the crystal lattice and modifying the micro-environmental pH.<sup>[7]</sup>
- **Enhanced Stability:** Introducing strong ionic interactions can stabilize the crystal lattice, potentially protecting the API from chemical degradation pathways.<sup>[7]</sup>
- **High Crystallinity:** Sulfonate salts often form highly crystalline solids, which is desirable for consistent manufacturing, purification, and formulation.<sup>[7]</sup>

- **Modulation of Physicochemical Properties:** The choice of counter-ion allows for fine-tuning of properties like melting point, hygroscopicity, and particle morphology.

Caption: Use of a sulfonate counter-ion to improve API properties.

## Utility as a Synthetic Intermediate

The molecule possesses three reactive sites: the sulfonic acid group, the phenolic hydroxyl group, and the aromatic ring. This functionality makes it a useful intermediate for the synthesis of more complex molecules, such as novel APIs or specialized ligands. For instance, the hydroxyl group can be etherified or esterified to introduce new functional moieties.[\[8\]](#)

## Safety and Handling

The safety profile of 3-hydroxy-5-methylbenzenesulphonate ammonium salt can be inferred from data on related ammonium salts, such as ammonium sulphate.

## Hazard Identification

Based on analogous compounds, the primary hazards are:

- **Oral Toxicity:** Harmful if swallowed.[\[3\]](#)[\[9\]](#) General information on ammonium salts indicates that ingestion can cause local irritation, nausea, and vomiting.[\[10\]](#)
- **Environmental Hazard:** May be harmful to aquatic life.[\[10\]](#)
- **Irritation:** Dust may cause irritation to the respiratory tract and eyes.[\[11\]](#) Prolonged skin contact may also cause irritation.[\[9\]](#)

It is not classified as a carcinogen by NTP or OSHA.[\[10\]](#)

## Recommended Handling and Personal Protective Equipment (PPE)

Prudent laboratory practices should be followed at all times.

- **Engineering Controls:** Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.

- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety glasses or chemical goggles.
  - Hand Protection: Wear suitable chemical-resistant gloves.
  - Respiratory Protection: If dust is generated, use a NIOSH-approved particulate respirator.
  - Skin Protection: Wear a lab coat and appropriate protective clothing.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[3\]](#)[\[9\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.[\[11\]](#)

## Conclusion

3-hydroxy-5-methylbenzenesulphonate ammonium salt represents a compound of interest for both synthetic chemists and pharmaceutical scientists. While its primary role is likely as a specialized counter-ion for the development of robust salt forms of basic active pharmaceutical ingredients, its utility as a functionalized building block should not be overlooked. The straightforward, two-step synthesis makes it an accessible target for research laboratories. Adherence to standard safety protocols is essential when handling this and related ammonium sulfonate compounds. This guide provides the foundational knowledge for researchers to explore the potential of this compound in their drug discovery and development endeavors.

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